

A Comprehensive Technical Guide to 1,2-Diiodopropane

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Compound of Interest

Compound Name: 1,2-Diiodopropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,2-diiodopropane**, a significant halogenated hydrocarbon. The document details its fundamental chemical and physical properties, outlines key experimental protocols for its synthesis, and illustrates a relevant reaction pathway. The information is presented to support research and development activities in the chemical and pharmaceutical sciences.

Core Chemical and Physical Properties

1,2-Diiodopropane, with the chemical formula $C_3H_6I_2$, is a di-iodinated derivative of propane. Its molecular and physical characteristics are crucial for its application in various chemical syntheses.

Table 1: Molecular Identifiers and Properties of 1,2-Diiodopropane

Property	Value	Source
Molecular Formula	C ₃ H ₆ I ₂	[1] [2] [3] [4]
Molecular Weight	295.89 g/mol	[3] [4]
CAS Registry Number	598-29-8	[1] [2]
IUPAC Name	1,2-diiodopropane	[3]
Canonical SMILES	<chem>CC(Cl)I</chem>	[3]
InChI	InChI=1S/C3H6I2/c1-3(5)2-4/h3H,2H2,1H3	[1] [2]
InChIKey	ISXPOEJSKALLKA-UHFFFAOYSA-N	[1] [2]

Table 2: Physicochemical Data for 1,2-Diiodopropane

Property	Value	Unit	Source
Density	2.490	g/mL	[5]
Normal Boiling Point (T _{boil})	500.20	K	[6]
Normal Melting Point (T _{fus})	253.00	K	[6]
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	35.60 \pm 3.40	kJ/mol	[6]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	40.63	kJ/mol	[6]
Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	8.81	kJ/mol	[6]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	88.18	kJ/mol	[6]
Octanol/Water Partition Coefficient (logP _{oct/wat})	2.245	[6]	

Experimental Protocols: Synthesis of 1,2-Diiodopropane

The synthesis of **1,2-diiodopropane** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Protocol 1: Synthesis from Propylene

This method involves the direct iodination of propylene.

Materials:

- Propylene gas
- Iodine (I₂)
- An appropriate inert solvent (e.g., carbon tetrachloride)

Procedure:

- Dissolve iodine in the inert solvent in a reaction vessel equipped with a gas inlet.
- Bubble propylene gas through the iodine solution at a controlled rate.
- The reaction proceeds via electrophilic addition of iodine to the double bond of propylene.
- Monitor the reaction progress by observing the disappearance of the characteristic purple color of iodine.
- Upon completion, the solvent can be removed under reduced pressure to yield crude **1,2-diiodopropane**.
- Purify the product by distillation.

Protocol 2: Synthesis from 2-Iodopropane via Radical Halogenation

This synthesis involves the reaction of 2-iodopropane with iodine, proceeding through a free radical mechanism.

Materials:

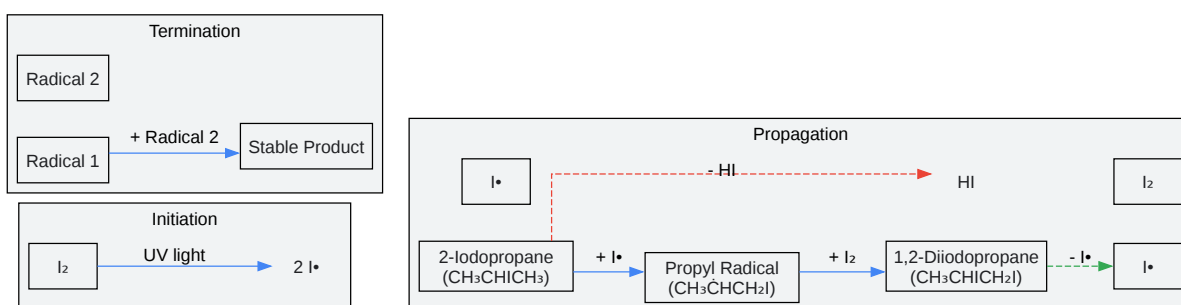
- 2-Iodopropane (C₃H₇I)
- Iodine (I₂)
- Initiator (e.g., UV light or a chemical radical initiator)

Procedure:

- Combine 2-iodopropane and iodine in a reaction vessel suitable for photochemical reactions.
- Initiate the reaction by exposing the mixture to UV light or by adding a radical initiator.
- The reaction proceeds through a series of initiation, propagation, and termination steps to form **1,2-diiodopropane**.^{[7][8][9]}
- Monitor the formation of the product using appropriate analytical techniques such as gas chromatography (GC) or nuclear magnetic resonance (NMR) spectroscopy.
- Once the reaction has reached the desired conversion, stop the initiation.
- Isolate and purify the **1,2-diiodopropane** from the reaction mixture, typically by fractional distillation.

Reaction Pathway Visualization

The following diagram illustrates the key propagation steps in the free radical synthesis of **1,2-diiodopropane** from 2-iodopropane.



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Caption: Radical mechanism for the synthesis of **1,2-diiodopropane**.

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